

Quantitative Biological Activity of Ledoxantrone

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Compound Focus: Ledoxantrone

CAS No.: 113457-05-9

Cat. No.: S548628

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Assay Type	Reported Value	Biological Target / Activity	Citation Source
In vitro Enzymatic Assay	IC50 = 0.17 μ M	DNA Helicases Inhibitor	[1]
In vitro Cell-Based Assay	Described as a "Top II inhibitor"	Topoisomerase II Inhibitor (with anticancer activity)	[2]

Molecular Mechanisms and Experimental Evidence

The identified biological targets point to **Ledoxantrone's** primary mechanism of action involving the disruption of DNA integrity and metabolic processes in cancer cells.

- DNA Helicase Inhibition:** A 1998 study specifically investigated the "**antihelicase action of CI-958 (Ledoxantrone)**", identifying it as an inhibitor of DNA helicases with an IC50 of 0.17 μ M. DNA helicases are enzymes crucial for unwinding the DNA double helix during replication and repair. Inhibiting them directly blocks these fundamental processes, leading to cell death [1].
- Topoisomerase II Inhibition:** **Ledoxantrone** is also characterized as a Topoisomerase II (Topo II) inhibitor [2]. Topo II enzymes relieve torsional stress in DNA by creating transient double-strand breaks, which are essential for DNA replication and transcription. Topo II inhibitors like **Ledoxantrone** stabilize the enzyme-DNA complex, preventing re-ligation of these breaks and generating lethal DNA damage [3] [4].

Research Context and Comparison

It is valuable to place **Ledoxantrone** within the broader context of related chemotherapeutic agents.

- **Structural and Functional Analogy to Mitoxantrone:** **Ledoxantrone** is structurally related to the well-known anticancer drug **Mitoxantrone** [5]. Mitoxantrone's primary mechanism is established as **DNA intercalation** and **inhibition of Topoisomerase II** [6] [7]. This shared anthracenedione-derived structure strongly supports a similar multi-targeted mechanism for **Ledoxantrone**, involving both DNA intercalation and enzyme inhibition.
- **Clinical Development Background:** **Ledoxantrone** underwent Phase II clinical trials for the treatment of cancers like colorectal cancer and hormone-refractory prostate cancer. However, clinical trials demonstrated that it was **less effective** against colorectal cancer at the prescribed doses and showed only **weak activity** in hormone-refractory prostate cancer, which may have limited its further development [3].

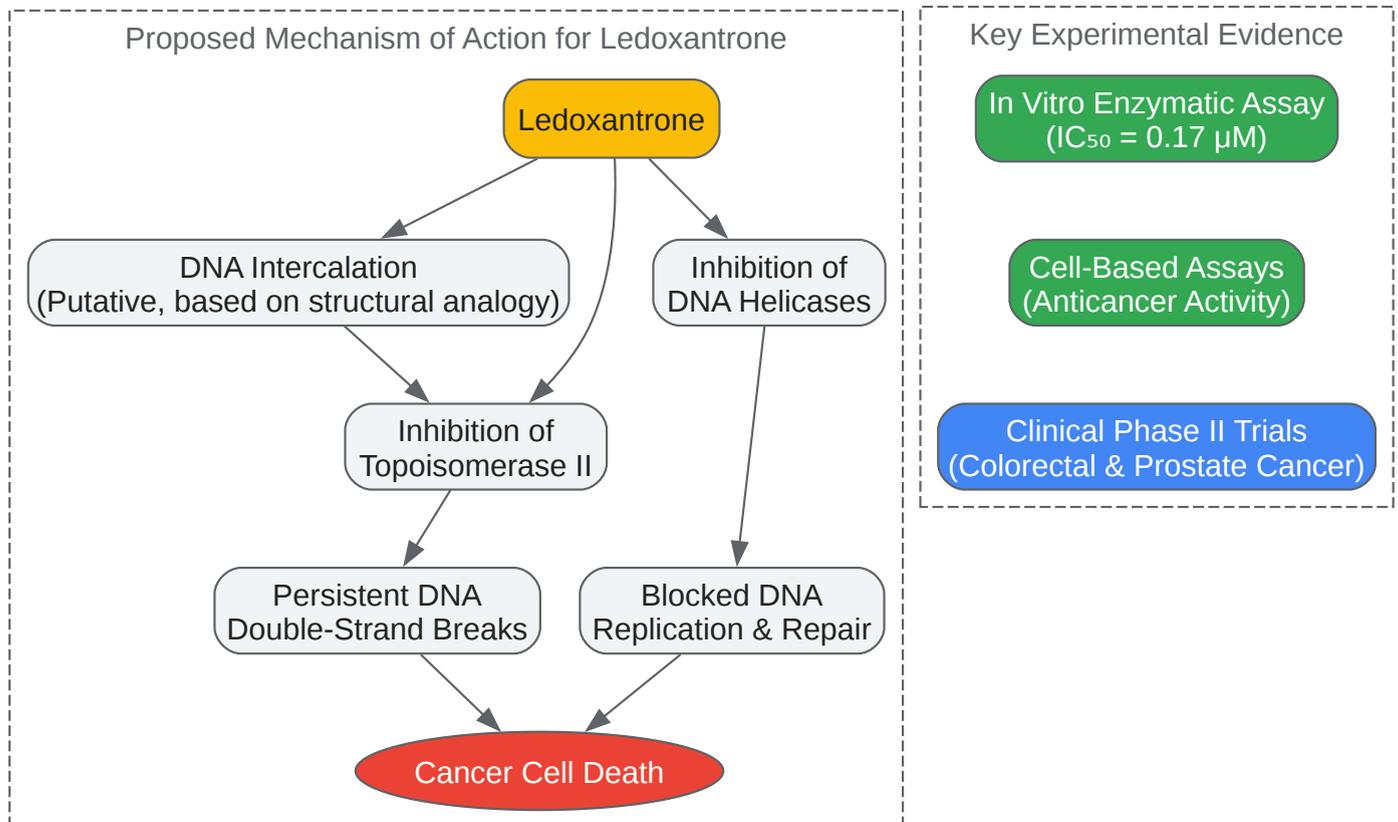
Experimental Protocol for Topoisomerase II Inhibition

While a specific protocol for **Ledoxantrone** is not detailed in the search results, the following is a standard methodology used to assess Topoisomerase II inhibition, which would be applicable.

- **Experiment: DNA Cleavage Assay (In vitro)** to evaluate Topoisomerase II inhibition.
- **Key Steps:**
 - **Reaction Setup:** Incubate purified Topoisomerase II enzyme with supercoiled plasmid DNA in an appropriate reaction buffer.
 - **Drug Treatment:** Add **Ledoxantrone** to the experimental reaction. A known Topo II inhibitor (e.g., Etoposide) serves as a positive control, while a vehicle solution is the negative control.
 - **Detection:** Resolve the reaction products using **agarose gel electrophoresis**.
 - **Analysis:** Visualize DNA bands under UV light. The presence of **linear DNA** (the cleavage product) in the drug-treated group, but not in the vehicle control, indicates successful inhibition and stabilization of the "cleavable complex" by **Ledoxantrone**.

Pathways and Experimental Workflow

The diagram below integrates **Ledoxantrone's** mechanisms into a signaling pathway and experimental workflow.



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Summary

In summary, **Ledoxantrone** is a research compound with defined molecular targets. Its primary mechanisms involve the direct inhibition of DNA-metabolizing enzymes, Topoisomerase II and DNA helicases, leading to irreversible DNA damage and cancer cell death.

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